

In-Depth Technical Guide: Known Isotopes and Decay Chains of Moscovium-288

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Compound of Interest

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Introduction

Moscovium (Mc), a synthetic, superheavy element with atomic number 115, occupies a position at the frontiers of our understanding of nuclear physics and chemistry. Its isotopes are characterized by their extreme instability, undergoing rapid radioactive decay. This guide provides a detailed technical overview of the known isotopes of moscovium, with a particular focus on the decay chain of Moscovium-288 (^{288}Mc). The synthesis and identification of these isotopes represent significant achievements in experimental nuclear science, pushing the boundaries of our capabilities to create and study matter at the limits of existence. The data and experimental protocols summarized herein are critical for researchers in nuclear physics, radiochemistry, and related fields, and may offer insights for professionals in drug development exploring the potential of novel radioisotopes.

Known Isotopes of Moscovium

Currently, there are five known radioisotopes of Moscovium, with mass numbers ranging from 286 to 290.[1] All known isotopes are highly unstable and decay primarily through alpha emission.[2] The half-lives of these isotopes show a trend of increasing with neutron number.[3]

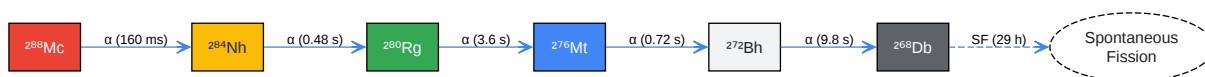
Isotope	Half-life	Decay Mode	Daughter Isotope
²⁸⁶ Mc	~20 ms	α	²⁸² Nh
²⁸⁷ Mc	~32 ms	α	²⁸³ Nh
²⁸⁸ Mc	~160 ms	α	²⁸⁴ Nh
²⁸⁹ Mc	~320 ms	α	²⁸⁵ Nh
²⁹⁰ Mc	~650 ms	α	²⁸⁶ Nh

The Decay Chain of Moscovium-288

Moscovium-288 was the first isotope of element 115 to be synthesized.^[1] It undergoes a cascade of alpha decays, transforming into progressively lighter elements. The decay chain of ²⁸⁸Mc has been a key area of study for understanding the properties of superheavy nuclei.

Parent Isotope	Decay Mode	Half-life	Daughter Isotope	Alpha Decay Energy (Q-value)
²⁸⁸ Mc	α	~160 ms	²⁸⁴ Nh	~10.47 MeV
²⁸⁴ Nh	α	~0.48 s	²⁸⁰ Rg	~9.82 MeV
²⁸⁰ Rg	α	~3.6 s	²⁷⁶ Mt	~9.08 MeV
²⁷⁶ Mt	α	~0.72 s	²⁷² Bh	~9.48 MeV
²⁷² Bh	α	~9.8 s	²⁶⁸ Db	~8.43 MeV
²⁶⁸ Db	Spontaneous Fission	~29 h	-	-

Decay Chain Visualization



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Caption: The alpha decay chain of Moscovium-288.

Experimental Protocols

The synthesis of Moscovium-288 is a complex process that relies on the fusion of heavy ions in a particle accelerator. The primary method employed is the "hot fusion" reaction, specifically the bombardment of an Americium-243 target with Calcium-48 ions.^[3]

Synthesis of Moscovium-288

1. Target Preparation:

- A target of Americium-243 (^{243}Am), a radioactive actinide element, is prepared. This is typically in the form of Americium (III) oxide (Am_2O_3) deposited on a thin titanium foil. The target thickness is a critical parameter, optimized to maximize the reaction yield while minimizing energy loss of the projectile beam.

2. Ion Beam Acceleration:

- A beam of Calcium-48 (^{48}Ca) ions is generated in an ion source and accelerated to a specific energy using a cyclotron. For the $3n$ evaporation channel leading to ^{288}Mc , the beam energy is precisely controlled.

3. Nuclear Fusion Reaction:

- The high-energy ^{48}Ca beam is directed onto the rotating ^{243}Am target. The fusion of a ^{48}Ca nucleus with a ^{243}Am nucleus forms a highly excited compound nucleus of Moscovium-291 ($^{291}\text{Mc}^*$).
 - Reaction: $^{243}\text{Am} + ^{48}\text{Ca} \rightarrow ^{291}\text{Mc}^*$

4. Evaporation and De-excitation:

- The excited compound nucleus rapidly de-excites by emitting three neutrons ($3n$ channel), resulting in the formation of a Moscovium-288 nucleus.
 - Reaction: $^{291}\text{Mc}^* \rightarrow ^{288}\text{Mc} + 3n$

Separation and Identification of Moscovium-288

1. Recoil Separation:

- The newly formed ^{288}Mc atoms, recoiling from the target, are separated from the unreacted ^{48}Ca beam and other reaction byproducts using a gas-filled recoil separator, such as the Dubna Gas-Filled Recoil Separator (DGFRS).^{[4][5]} The separator uses magnetic fields to guide the heavy recoil nuclei to a detector while the lighter particles from the primary beam are deflected away.

2. Implantation and Detection:

- The separated ^{288}Mc atoms are implanted into a position-sensitive silicon detector. The detector records the time and position of the implantation event.

3. Alpha Decay Spectroscopy:

- The implanted ^{288}Mc atom undergoes alpha decay, emitting an alpha particle. This decay and subsequent alpha decays of the daughter nuclei are detected by the same silicon

detector. The energy of each alpha particle and the time between successive decays are measured.

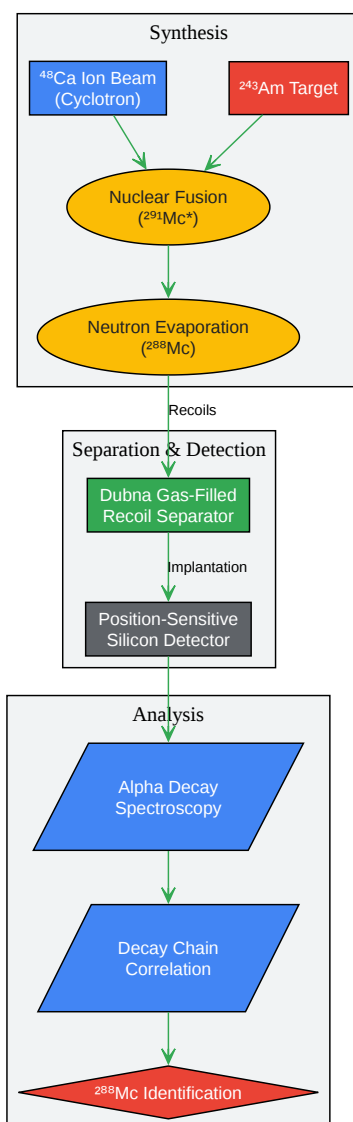
4. Decay Chain Correlation:

- The identification of ^{288}Mc is confirmed by correlating the entire decay chain. The sequence of alpha particle energies and the half-lives of the parent and daughter nuclei are compared with theoretical predictions and previously measured data. This "genetic" correlation of decay events provides a unique signature for the initial superheavy nucleus.

5. Chemical Identification of Final Decay Product:

- To further confirm the identity of the parent nucleus, chemical experiments have been conducted on the long-lived final decay product, Dubnium-268 (^{268}Db).^[6] These experiments have verified that the final product behaves chemically as a group 5 element, as expected for dubnium.^[3]

Experimental Workflow Visualization



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Caption: Workflow for the synthesis and identification of Moscovium-288.

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